

Solubility and stability of (E)-C-HDMAPP ammonium

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Compound of Interest

Compound Name: (E)-C-HDMAPP ammonium

Cat. No.: B1662223

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An In-Depth Technical Guide on the Solubility and Stability of **(E)-C-HDMAPP Ammonium**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(E)-C-HDMAPP ammonium (CAS No. 933030-60-5) is a potent synthetic phosphoantigen that serves as a powerful tool in the field of immunology and cancer research.[1] Structurally, it is the pyrophosphonate analogue of (E)-hydroxy-dimethyl-allyl pyrophosphate ((E)-HDMAPP), a natural and highly potent activator of a specific subset of T cells.[2][3] **(E)-C-HDMAPP ammonium** is particularly noted for its ability to effectively stimulate human Vγ9Vδ2 T cells, leading to the release of cytokines such as Tumor Necrosis Factor-alpha (TNF-α).[1][2][3][4][5] This activity makes it a compound of significant interest for immunotherapy applications.

A key feature of **(E)-C-HDMAPP ammonium** is its enhanced chemical stability compared to its pyrophosphate counterpart. The pyrophosphonate moiety is significantly less susceptible to chemical or enzymatic hydrolysis, which imparts greater stability in solution and in vascular circulation.[2][3][4][6] This guide provides a comprehensive overview of the available data on the solubility and stability of **(E)-C-HDMAPP ammonium**, details experimental protocols for its characterization, and illustrates its mechanism of action.

Physicochemical Properties

The fundamental properties of **(E)-C-HDMAPP ammonium** are summarized below. It is typically supplied as a crystalline solid and should be stored at -20°C for long-term stability.^[7]^[8]

Property	Value	Source(s)
CAS Number	933030-60-5	^[1] ^[7]
Molecular Formula	C ₆ H ₁₄ O ₇ P ₂ • 3NH ₄	^[8]
Molecular Weight	311.2 g/mol	^[1] ^[8]
Formal Name	P'-[(3E)-5-hydroxy-4-methyl-3-penten-1-yl]-isohypophosphoric acid, triammonium salt	^[6]
Appearance	Crystalline Solid	^[7] ^[8]
Purity	≥95%	^[8]
Storage Temperature	-20°C	^[7] ^[8]

Solubility

(E)-C-HDMAPP as a triammonium salt is expected to have high aqueous solubility.^[2] The ionic nature of the phosphate groups and ammonium counter-ions facilitates strong interactions with polar solvents like water.^[2]

Quantitative Solubility Data

Solvent System	Concentration	Source(s)
PBS (pH 7.2)	10 mg/mL	^[6] ^[7]

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **(E)-C-HDMAPP ammonium** in aqueous buffers. The method is adapted from established

pharmaceutical guidelines.

- Materials and Equipment:

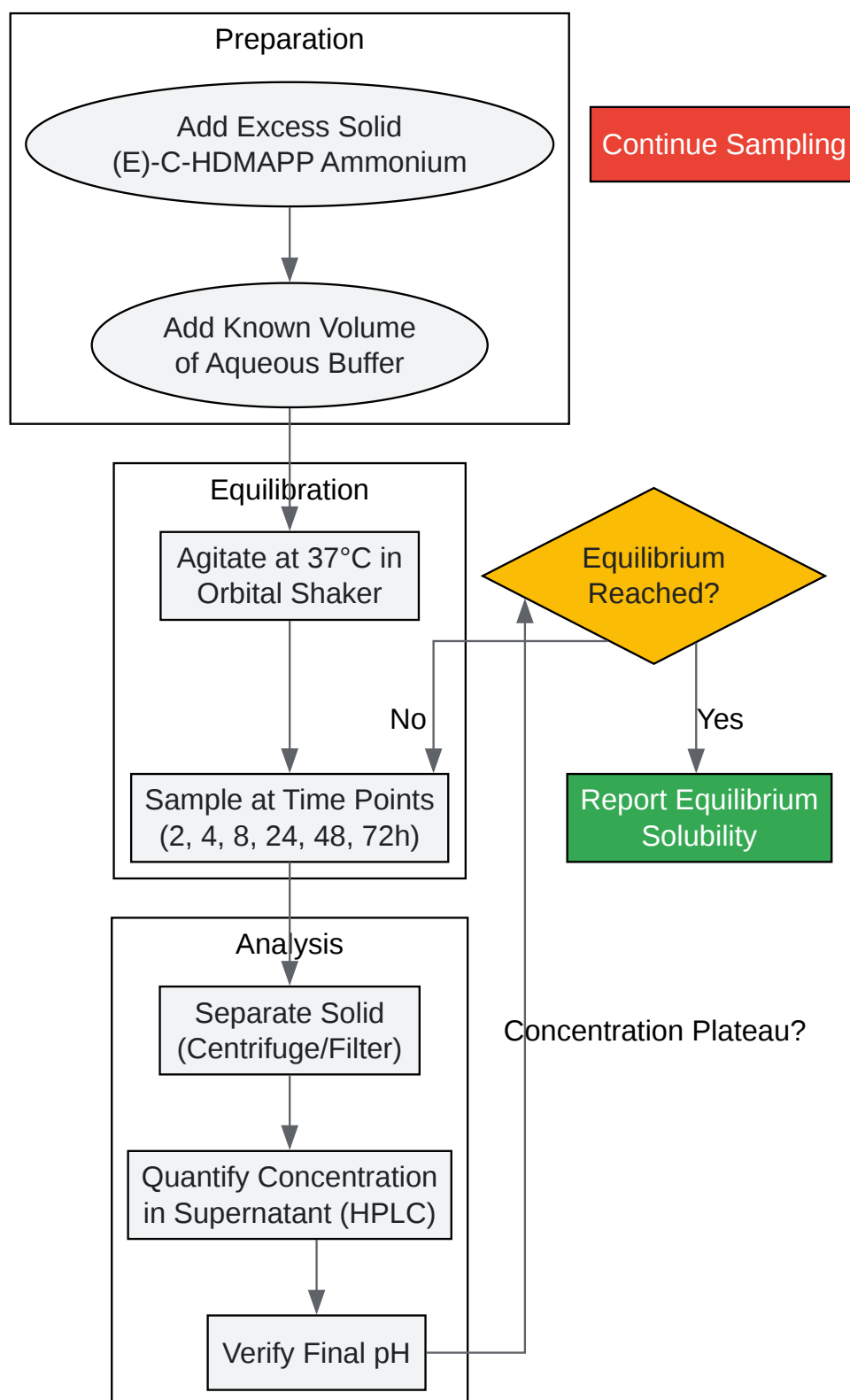
- **(E)-C-HDMAPP ammonium** (solid)
- Aqueous buffers (e.g., pH 1.2, 4.5, 6.8, 7.4)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control (set to 37 ± 1 °C)
- Calibrated pH meter
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- Validated analytical method for quantification (e.g., HPLC-UV)

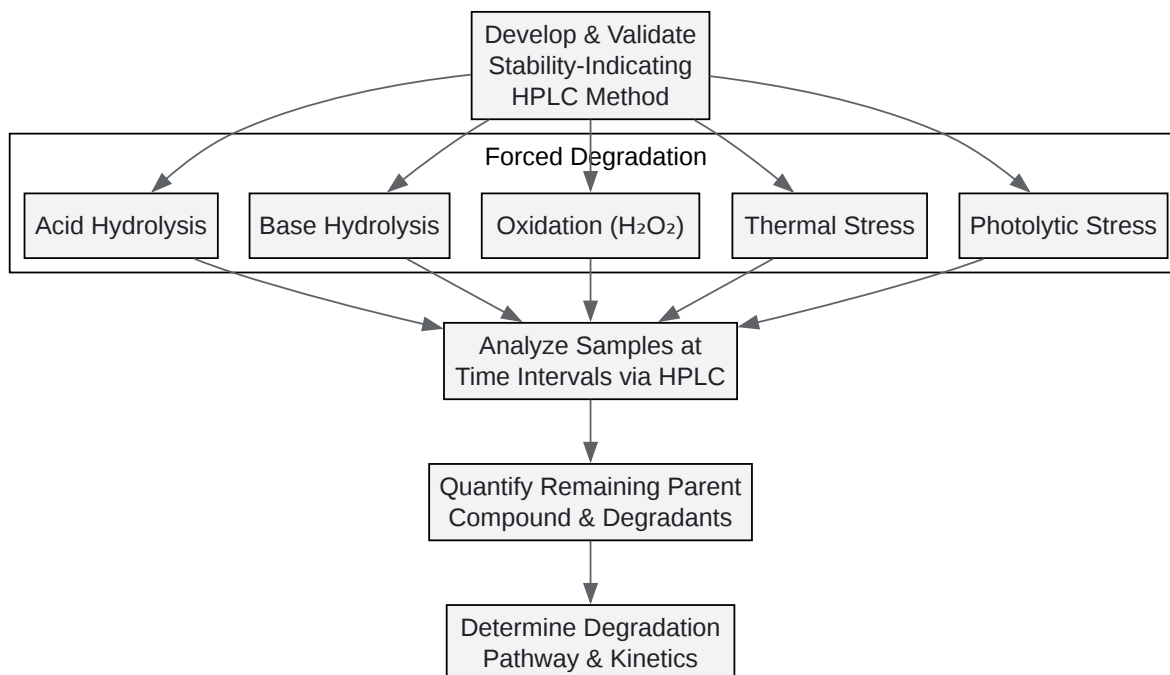
- Procedure:

1. Add an excess amount of solid **(E)-C-HDMAPP ammonium** to a glass vial. The excess should be sufficient to ensure a saturated solution with undissolved solid remaining at equilibrium.
2. Add a known volume of the desired aqueous buffer (e.g., 5 mL) to the vial.
3. Securely cap the vial and place it in an orbital shaker set to 37 ± 1 °C.
4. Agitate the vials at a constant speed.
5. At predetermined time points (e.g., 2, 4, 8, 24, 48, and 72 hours), withdraw a sample of the suspension.
6. Immediately separate the undissolved solid from the solution via centrifugation or filtration to prevent further dissolution or precipitation.

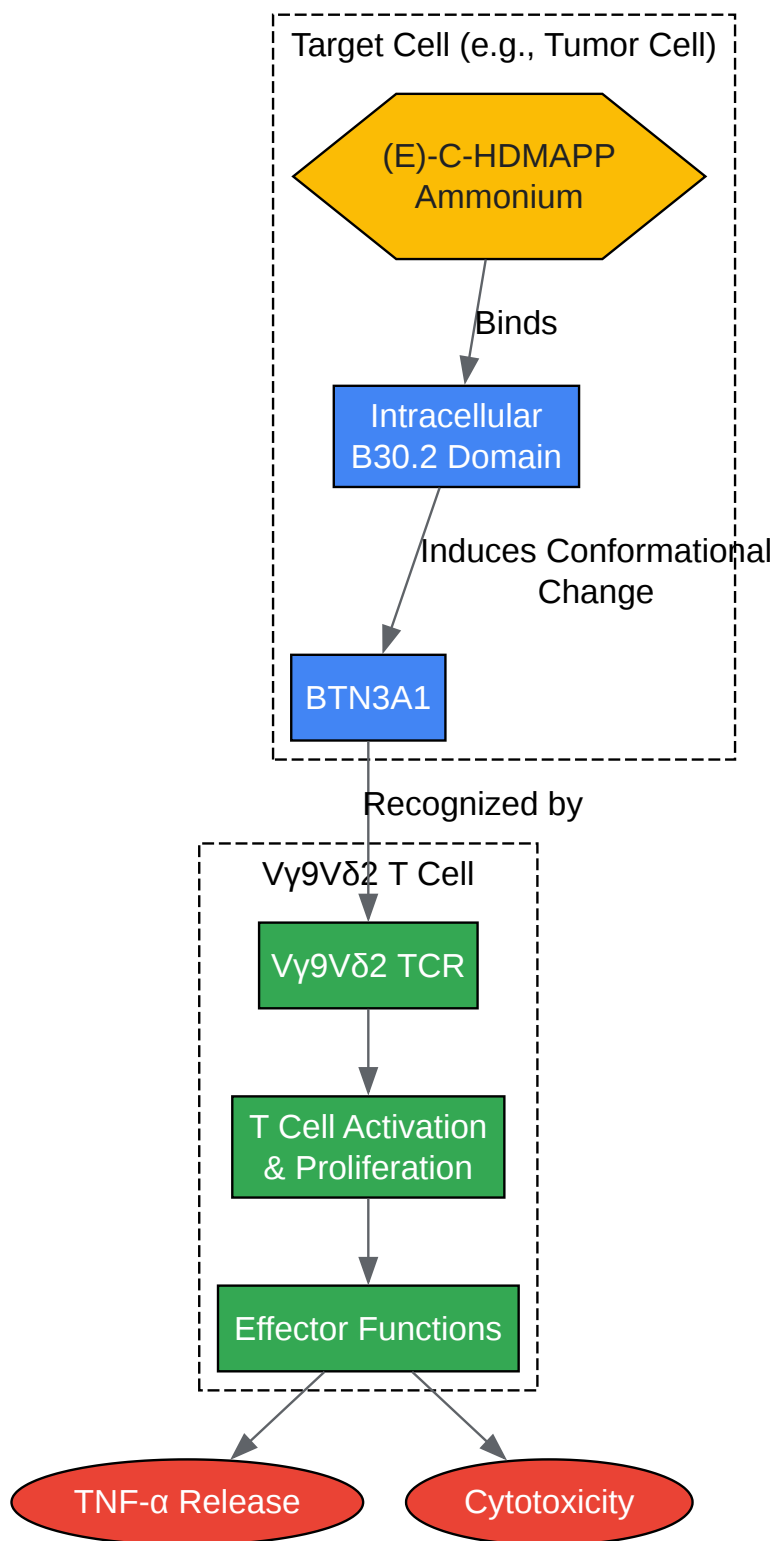
7. Measure the concentration of the dissolved compound in the clear supernatant/filtrate using a validated analytical method.
8. Verify the pH of the solution at the end of the experiment to ensure the buffer capacity was maintained.
9. Equilibrium is reached when consecutive measurements show no significant change in concentration (e.g., <10% deviation).

Workflow for Solubility Determination





Vγ9Vδ2 T Cell Activation by (E)-C-HDMAPP Ammonium

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References

- 1. researchgate.net [researchgate.net]
- 2. Buy HDMAPP (ammonium salt) [smolecule.com]
- 3. amsbio.com [amsbio.com]
- 4. researchgate.net [researchgate.net]
- 5. Frontiers | Engineering $\gamma\delta$ T Cells: Recognizing and Activating on Their Own Way [frontiersin.org]
- 6. caymanchem.com [caymanchem.com]
- 7. (E)-C-HDMAPP (ammonium salt) CAS#: 933030-60-5 [m.chemicalbook.com]
- 8. biocompare.com [biocompare.com]
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